

melting point data for 2,2'-Dimethyl-4'-methoxypropiophenone

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Compound of Interest

Compound Name: 2,2'-Dimethyl-4'-methoxypropiophenone

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An In-Depth Technical Guide to the Physicochemical Characterization of **2,2'-Dimethyl-4'-methoxypropiophenone**

Abstract

This technical guide addresses the characterization of **2,2'-Dimethyl-4'-methoxypropiophenone**, a compound for which key physical data, such as the melting point, is not readily available in established chemical literature and databases. While a definitive melting point cannot be cited from existing sources, this document provides a comprehensive framework for its experimental determination. We will establish the compound's likely identity, outline authoritative methodologies for accurate melting point analysis, and discuss the scientific principles that ensure data integrity. This guide serves as a procedural whitepaper for researchers encountering novel or uncharacterized substances in a drug development or chemical synthesis context.

Compound Identification and Data Scarcity

The nomenclature "**2,2'-Dimethyl-4'-methoxypropiophenone**" presents a degree of ambiguity. However, chemical database cross-referencing identifies the most probable

structure as 1-(4-methoxyphenyl)-2,2-dimethylpropan-1-one. This compound is listed as a synonym and is associated with CAS Number 2040-26-8[1].

A thorough search of prominent chemical databases reveals an absence of experimentally determined melting point data for this specific compound. This data gap necessitates a reliable, in-house experimental approach for its determination. For comparative context, physical properties for the structurally related, but distinct, compound 4'-Methoxypropiophenone (CAS: 121-97-1) are well-documented.

Table 1: Physicochemical Data for the Reference Compound: 4'-Methoxypropiophenone

Property	Value	Source(s)
CAS Number	121-97-1	[2][3][4][5]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[2][3]
Molecular Weight	164.20 g/mol	[5]
Melting Point	27-29 °C	[2][4][6]
Boiling Point	273-275 °C	[2]
Density	0.937 g/mL at 25 °C	[2]

Note: This data is for a related compound and should be used for contextual purposes only.

The Scientific Imperative for Accurate Melting Point Determination

The melting point is a fundamental thermodynamic property of a solid, representing the temperature at which it transitions to a liquid phase at atmospheric pressure[7][8]. For drug development professionals and synthesis chemists, this value is critical for several reasons:

- **Criterion for Purity:** A pure crystalline compound typically exhibits a sharp, well-defined melting point, melting over a narrow range of 0.5-1.0°C[8]. Impurities introduce defects into the crystal lattice, which disrupts the intermolecular forces, resulting in a depression of the melting point and a broadening of the melting range[7].

- **Compound Identification:** As a unique physical constant, the melting point serves as a key parameter in identifying a newly synthesized compound, often in conjunction with spectroscopic methods[7][9]. A mixed melting point analysis can definitively confirm the identity of an unknown substance against an authentic reference standard[7].
- **Polymorph Screening:** In pharmaceutical development, different crystalline forms (polymorphs) of an active pharmaceutical ingredient (API) can have different melting points, solubilities, and bioavailabilities. Melting point determination is a primary tool in polymorph characterization.

Experimental Protocol for Melting Point Determination

The following protocol outlines a robust methodology for determining the melting point of a novel compound like **2,2'-Dimethyl-4'-methoxypropiophenone** using a modern digital melting point apparatus (e.g., a Mel-Temp).

Principle of the Method

A small, finely powdered sample of the crystalline solid is packed into a capillary tube and heated at a controlled rate. The temperatures at which the substance begins to liquefy (T1) and completely liquefies (T2) are recorded as the melting range[8]. A slow heating rate is crucial for ensuring thermal equilibrium between the sample, thermometer, and heating block, which is essential for accuracy.

Step-by-Step Methodology

- **Sample Preparation:**
 - Ensure the sample of **2,2'-Dimethyl-4'-methoxypropiophenone** is completely dry and crystalline. If necessary, purify the sample by recrystallization to remove residual solvents or synthesis by-products.
 - Place a small amount of the compound onto a clean, dry watch glass.
 - Using a spatula, crush the sample into a fine powder. This ensures uniform packing and efficient heat transfer.

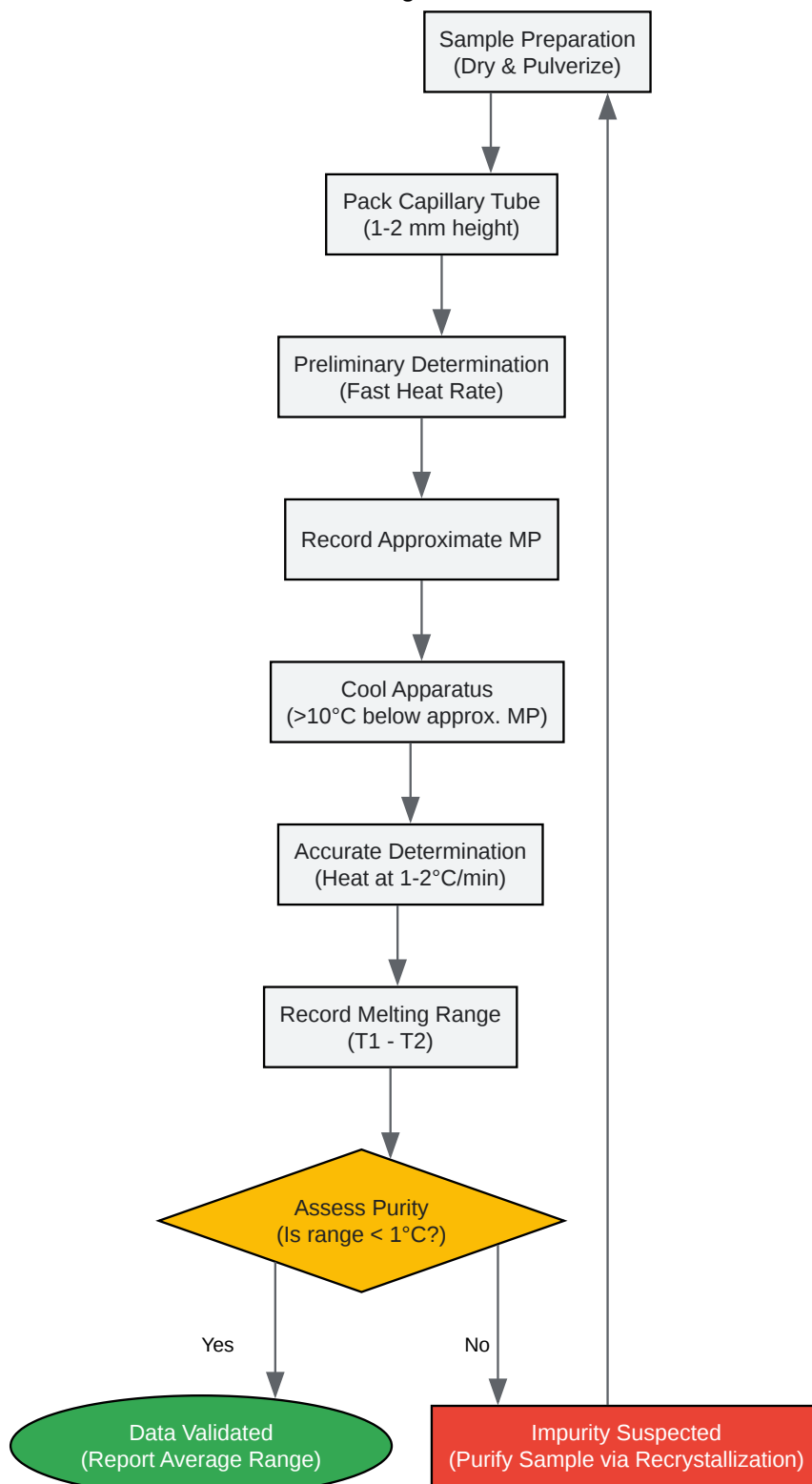
- Capillary Tube Loading:
 - Push the open end of a capillary melting point tube into the powder pile to collect a small amount of the sample[10].
 - Invert the tube and tap it gently on a hard surface, or drop it down a long glass tube, to pack the powder firmly into the closed end[10]. The packed sample height should be approximately 1-2 mm for optimal results[8].
- Apparatus Setup and Preliminary Determination:
 - Place the loaded capillary tube into the heating block of the Mel-Temp apparatus[8][10].
 - To save time, a rapid preliminary determination can be performed. Set a fast heating rate (e.g., 10-20°C per minute) to find the approximate melting temperature.
 - Record the temperature at which the sample melts. This value will be used to guide the accurate determination.
- Accurate Melting Point Determination:
 - Allow the apparatus to cool to at least 10-15°C below the approximate melting point found in the previous step[10].
 - Insert a new, freshly packed capillary tube with the sample.
 - Set the heating rate to a slow, controlled value, typically 1-2°C per minute, as the expected melting point is approached.
 - Carefully observe the sample through the magnifying lens.
 - Record T1: The temperature at which the first drop of liquid becomes visible.
 - Record T2: The temperature at which the last solid crystal disappears, and the sample is completely liquid[8].
 - The recorded melting point is the range T1 – T2.

- Validation and Repetition:
 - Perform the determination in triplicate to ensure reproducibility. The recorded ranges should be consistent.
 - A narrow range (e.g., $<1^{\circ}\text{C}$) is indicative of high purity. A broad range (e.g., $>2^{\circ}\text{C}$) suggests the presence of impurities, necessitating further purification[8].

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the melting point determination protocol, emphasizing decision points based on the purity assessment.

Workflow for Melting Point Determination

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Caption: Logical workflow for the experimental determination of a compound's melting point.

Conclusion and Path Forward

While the melting point of **2,2'-Dimethyl-4'-methoxypropiophenone** (1-(4-methoxyphenyl)-2,2-dimethylpropan-1-one) is not documented in the public domain, this guide provides the authoritative framework necessary for its precise experimental determination. Adherence to the described protocol—including meticulous sample preparation, controlled heating rates, and replicate measurements—will yield a trustworthy and accurate melting range. This fundamental physical constant is the first step in comprehensive physicochemical characterization, essential for applications in chemical synthesis, quality control, and pharmaceutical development.

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